

# "alternative names for Ethyl diphenylphosphinite"

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## Compound of Interest

Compound Name: Ethyl dibutylphosphinite

Cat. No.: B15469441

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An In-depth Technical Guide to Ethyl diphenylphosphinite: Nomenclature, Properties, and Synthesis

This technical guide provides a comprehensive overview of Ethyl diphenylphosphinite (CAS No. 719-80-2), a versatile organophosphorus compound widely utilized as a ligand in catalysis and as a reagent in organic synthesis. This document is intended for researchers, chemists, and professionals in the fields of chemical research and drug development, offering detailed information on its nomenclature, physicochemical properties, and a representative synthetic protocol.

## Nomenclature and Identifiers

The compound is known by several names across chemical literature and databases. A clear understanding of its alternative names is crucial for accurate literature searches and material sourcing.

Identifier Type	Value
Primary Common Name	Ethyl diphenylphosphinite
IUPAC Name	ethoxy(diphenyl)phosphane
CAS Number	719-80-2
Synonym(s)	Diphenylphosphinous acid, ethyl ester
O-Ethyl diphenylphosphinite	
Ethoxydiphenylphosphine	
Chemical Formula	C <sub>14</sub> H <sub>15</sub> OP
InChI Key	XJCTXHVMJATEPM-UHFFFAOYSA-N

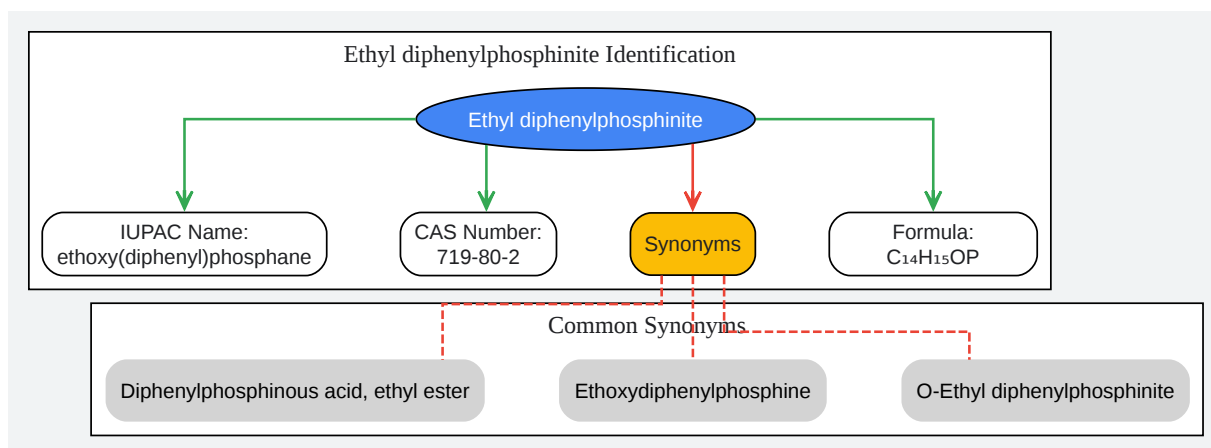
## Physicochemical Properties

The following table summarizes key quantitative data for Ethyl diphenylphosphinite, providing essential information for experimental design and safety considerations.

Property	Value
Molecular Weight	230.24 g/mol
Appearance	Colorless to pale yellow liquid
Boiling Point	120-122 °C at 0.1 mmHg
Density	1.065 g/cm <sup>3</sup> at 25 °C
Refractive Index (n <sup>20</sup> /D)	1.599

## Logical Relationship of Identifiers

The following diagram illustrates the relationship between the various names and identifiers for ethoxy(diphenyl)phosphane, providing a clear visual guide for its identification.



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Caption: A diagram showing the relationships between identifiers.

## Representative Synthetic Protocol

The synthesis of Ethyl diphenylphosphinite is commonly achieved via the reaction of chlorodiphenylphosphine with ethanol in the presence of a base to neutralize the hydrogen chloride byproduct. The following is a representative experimental protocol.

Materials and Equipment:

- Chlorodiphenylphosphine (1.0 eq)
- Anhydrous Ethanol (1.1 eq)
- Anhydrous Triethylamine (1.2 eq)
- Anhydrous Diethyl Ether or Toluene (as solvent)
- Three-neck round-bottom flask equipped with a magnetic stirrer, dropping funnel, and nitrogen inlet

- Schlenk line or other inert atmosphere setup
- Cannula or syringe for liquid transfers
- Filtration apparatus (e.g., fritted glass filter)
- Rotary evaporator
- Distillation apparatus for vacuum distillation

#### Procedure:

- **Setup:** Assemble the reaction apparatus and ensure it is free of moisture by oven-drying or flame-drying under vacuum. Maintain a positive pressure of an inert gas (e.g., Nitrogen or Argon) throughout the experiment.
- **Reagent Preparation:** In the reaction flask, dissolve chlorodiphenylphosphine in the anhydrous solvent. In a separate flask, prepare a solution of anhydrous ethanol and triethylamine in the same solvent.
- **Reaction:** Cool the chlorodiphenylphosphine solution to 0 °C using an ice bath. Add the ethanol/triethylamine solution dropwise via the dropping funnel over a period of 30-60 minutes with vigorous stirring. A white precipitate of triethylamine hydrochloride will form.
- **Reaction Completion:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2-4 hours to ensure the reaction goes to completion.
- **Workup:** Filter the reaction mixture under an inert atmosphere to remove the triethylamine hydrochloride precipitate. Wash the precipitate with a small amount of anhydrous solvent to recover any residual product.
- **Purification:** Concentrate the filtrate under reduced pressure using a rotary evaporator to remove the solvent. The crude product can then be purified by vacuum distillation to yield Ethyl diphenylphosphinite as a clear, colorless liquid.

#### Safety Precautions:

- Organophosphorus compounds can be toxic and should be handled with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Chlorodiphenylphosphine is corrosive and reacts with moisture; handle it exclusively under an inert atmosphere.
- All operations should be conducted within a well-ventilated fume hood.
- To cite this document: BenchChem. ["alternative names for Ethyl diphenylphosphinite"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15469441#alternative-names-for-ethyl-diphenylphosphinite]

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